

Application Note: Quantitative Analysis of Pyrazolo[1,5-b]pyridazine-2-carboxylic acid

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Compound of Interest

Compound Name: *Pyrazolo[1,5-B]pyridazine-2-carboxylic acid*

CAS No.: 53902-75-3

Cat. No.: B1427354

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Abstract & Introduction

Pyrazolo[1,5-b]pyridazine and its derivatives represent a class of nitrogen-containing heterocyclic compounds with significant interest in medicinal chemistry and drug discovery.[1] [2] These scaffolds are integral to the development of novel therapeutic agents, including kinase inhibitors.[3] **Pyrazolo[1,5-b]pyridazine-2-carboxylic acid**, in particular, serves as a crucial synthetic intermediate. Accurate and reliable quantification of this molecule is paramount for ensuring the quality of starting materials, monitoring reaction kinetics, determining purity in final products, and conducting pharmacokinetic studies.

This application note provides a comprehensive guide with detailed protocols for the quantitative analysis of **Pyrazolo[1,5-b]pyridazine-2-carboxylic acid** using two robust analytical techniques: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). The methodologies are designed for researchers, quality control analysts, and drug development professionals, emphasizing the rationale behind procedural choices to ensure method integrity.

and reproducibility. All methods are presented with the expectation of full validation in accordance with ICH guidelines (Q2(R1)/Q2(R2)) to demonstrate fitness for purpose.[4][5][6]

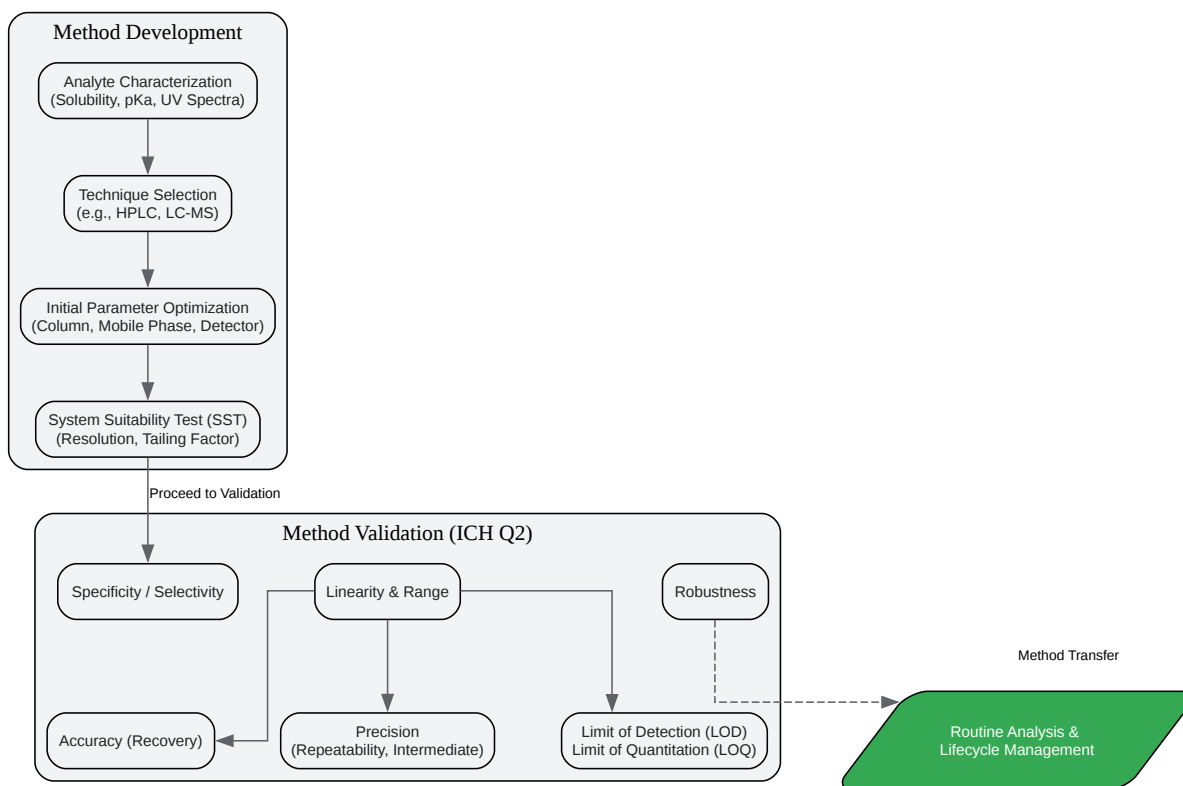
Analyte Physicochemical Properties

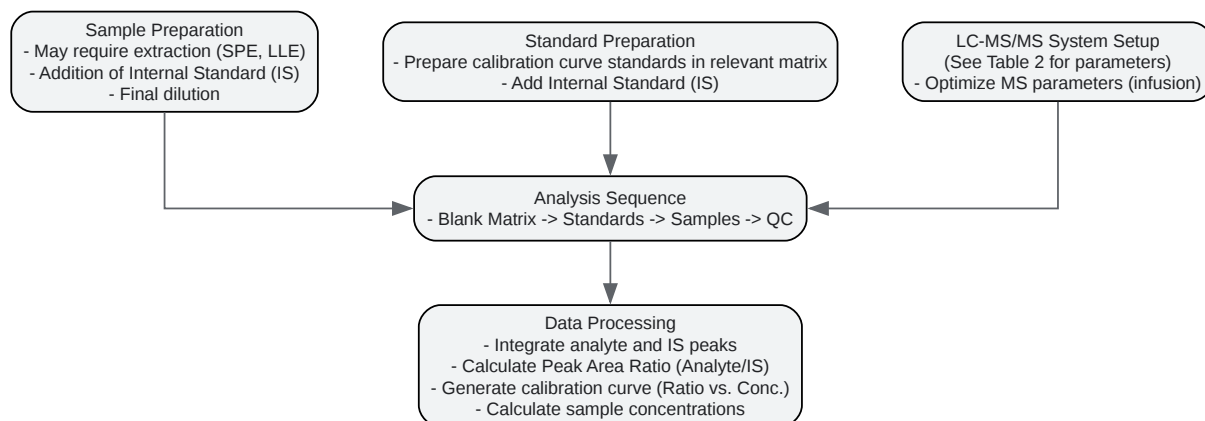
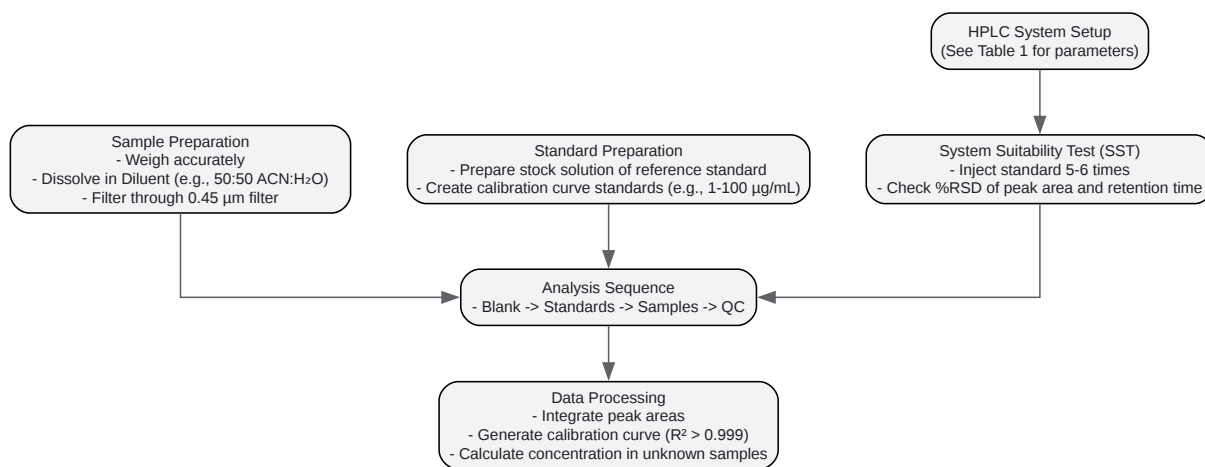
Understanding the fundamental properties of **Pyrazolo[1,5-b]pyridazine-2-carboxylic acid** is the first step in developing a robust analytical method. These properties dictate the choice of chromatographic conditions and detector settings.

Property	Value	Source
Chemical Formula	C ₇ H ₅ N ₃ O ₂	PubChem[7]
Molecular Weight	163.14 g/mol	PubChem[7]
Predicted [M+H] ⁺ (m/z)	164.04546	PubChem[7]
Predicted [M-H] ⁻ (m/z)	162.03090	PubChem[7]
UV Absorption	Expected in the 220-380 nm range	Inferred from similar scaffolds[8][9]

General Workflow for Method Development & Validation

The development of a reliable analytical method is a systematic process. It begins with understanding the analyte and selecting an appropriate technique, followed by optimization and rigorous validation to ensure the data generated is accurate and precise. This workflow is grounded in the principles outlined by the International Council for Harmonisation (ICH).[10][11]





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Sources

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